

1,4-DPCA solubility issues and solutions

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Compound of Interest

Compound Name: 1,4-DPCA
CAS No.: 1382469-40-0
Cat. No.: B12751491

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Technical Support Center: 1,4-DPCA

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **1,4-DPCA** (1,4-dihydropyridine-2,6-dicarboxylic acid). Below you will find troubleshooting guides, FAQs, and detailed experimental protocols to address common solubility challenges encountered during experiments.

Solubility Data Summary

The solubility of **1,4-DPCA** has been determined in various organic solvents. The following table summarizes the available quantitative data for easy comparison. It is important to note that **1,4-DPCA** is poorly soluble in aqueous solutions at neutral pH.

Solvent	Solubility	Conditions	Source
Dimethyl Sulfoxide (DMSO)	~12.5 mg/mL (~52 mM)	Requires sonication. [1]	MedchemExpress
Dimethyl Sulfoxide (DMSO)	2.78 mg/mL (11.56 mM)	Sonication is recommended.	TargetMol
Dimethyl Sulfoxide (DMSO)	2.5 mg/mL	Requires warming.[2]	LKT Labs
Ethanol	5 mg/mL	Requires warming.[2]	LKT Labs
Dimethylformamide (DMF)	5 mg/mL	-	LKT Labs

Troubleshooting Guide & FAQs

This section addresses common questions and issues related to the solubility of **1,4-DPCA** in a question-and-answer format.

Q1: My **1,4-DPCA** is not dissolving in my aqueous buffer for cell culture. What should I do?

A1: **1,4-DPCA** has very low solubility in neutral aqueous solutions. To prepare a working solution for cell culture, it is recommended to first dissolve the compound in an organic solvent like DMSO to create a concentrated stock solution. This stock solution can then be further diluted into your cell culture medium. Be aware that the final concentration of the organic solvent in your experiment should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.

Q2: I've prepared a DMSO stock solution, but the compound precipitates when I add it to my aqueous buffer. How can I prevent this?

A2: Precipitation upon addition to an aqueous medium is a common issue for hydrophobic compounds. Here are a few troubleshooting steps:

- Pre-warm your solutions: Gently warming both your DMSO stock solution and your aqueous buffer to 37°C before mixing can help prevent precipitation.

- Increase the dilution factor: Use a more diluted intermediate stock solution. For example, dilute your initial 10 mM DMSO stock to 1 mM in DMSO first, and then add this to your aqueous buffer.
- Vortex while adding: Add the DMSO stock dropwise to the aqueous buffer while vortexing or stirring to ensure rapid and uniform mixing.
- Consider pH adjustment: As a dicarboxylic acid, the solubility of **1,4-DPCA** is expected to increase in a more basic (higher pH) environment due to the deprotonation of the carboxylic acid groups. For certain experiments, a slight increase in the pH of the aqueous buffer may improve solubility. However, ensure the final pH is compatible with your experimental system.

Q3: Can I dissolve **1,4-DPCA** directly in ethanol for my experiments?

A3: Yes, **1,4-DPCA** is soluble in ethanol, especially with warming.[2] Similar to DMSO, you should prepare a concentrated stock solution in ethanol and then dilute it into your experimental medium. Always consider the potential effects of the final ethanol concentration on your cells or assay.

Q4: What is the best way to store my **1,4-DPCA** stock solution?

A4: Stock solutions of **1,4-DPCA** in an organic solvent like DMSO should be stored at -20°C or -80°C for long-term stability.[1] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q5: Are there any alternative methods to improve the aqueous solubility of **1,4-DPCA** for in vivo studies?

A5: For in vivo applications, formulation strategies are often employed to improve the solubility and delivery of poorly soluble compounds like **1,4-DPCA**. Some approaches that have been used or could be considered include:

- Co-solvent formulations: A common approach is to use a mixture of a primary solvent (like DMSO) with other vehicles such as corn oil or polyethylene glycol (PEG).
- Hydrogels: Encapsulating **1,4-DPCA** in a hydrogel can provide a sustained release formulation.

- Prodrugs: Chemical modification of the **1,4-DPCA** molecule to create a more soluble prodrug that is converted to the active compound in vivo is another strategy.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **1,4-DPCA** in DMSO

Materials:

- **1,4-DPCA** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Sonicator (water bath)
- Calibrated scale

Procedure:

- Calculate the required mass of **1,4-DPCA** for your desired volume of 10 mM stock solution (Molecular Weight of **1,4-DPCA** is approximately 240.22 g/mol). For example, for 1 mL of a 10 mM stock solution, you will need 2.4022 mg of **1,4-DPCA**.
- Weigh the calculated amount of **1,4-DPCA** powder and place it in a sterile microcentrifuge tube.
- Add the desired volume of anhydrous DMSO to the microcentrifuge tube.
- Vortex the tube vigorously for 1-2 minutes to initially mix the compound.
- Place the tube in a water bath sonicator and sonicate for 10-15 minutes, or until the solution is clear and all solid has dissolved. Gentle warming (e.g., to 37°C) can be used in conjunction with sonication to aid dissolution.

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for Cell Culture

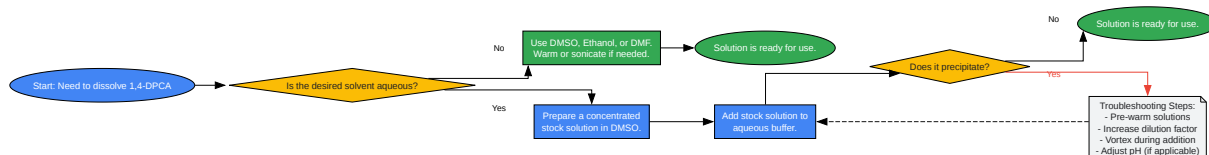
Materials:

- 10 mM **1,4-DPCA** stock solution in DMSO
- Pre-warmed cell culture medium or aqueous buffer
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

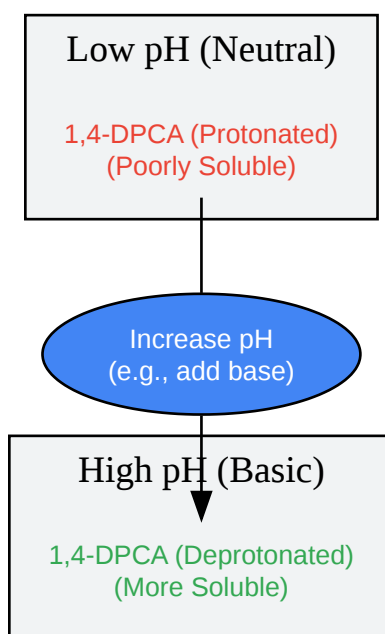
- Thaw an aliquot of the 10 mM **1,4-DPCA** stock solution at room temperature.
- Gently warm both the stock solution and the cell culture medium/buffer to 37°C.
- Perform a serial dilution of the stock solution if a very low final concentration is required. For example, to achieve a final concentration of 10 µM in 1 mL of medium, you can add 1 µL of the 10 mM stock solution.
- While vortexing the cell culture medium/buffer, add the appropriate volume of the **1,4-DPCA** stock solution dropwise.
- Continue to vortex for a few seconds to ensure the solution is homogeneous.
- Use the freshly prepared working solution immediately for your experiment.

Visualizations



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Caption: Troubleshooting workflow for dissolving **1,4-DPCA**.



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Caption: Effect of pH on the solubility of **1,4-DPCA**.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Formulation Strategies for Poorly Soluble Drugs \[worldpharmatoday.com\]](#)
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